

Unraveling the Ambiguity: A Technical Examination of NECA and the Enigmatic Mcp-neca

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Compound of Interest

Compound Name: *Mcp-neca*

Cat. No.: *B1676814*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

In the landscape of adenosine receptor research, precise molecular understanding is paramount. This guide delves into the structural and functional characteristics of the widely recognized non-selective adenosine receptor agonist, NECA (5'-N-Ethylcarboxamidoadenosine). It also addresses the existing ambiguity surrounding the term "**Mcp-neca**," a designation that appears in limited contexts with conflicting information. Through a comprehensive analysis of available data, this document aims to provide clarity and a robust technical resource for professionals in the field.

NECA: A Cornerstone Adenosine Receptor Agonist

5'-N-Ethylcarboxamidoadenosine (NECA) is a synthetic analog of adenosine that has been instrumental in the study of purinergic signaling. Its high affinity for all four adenosine receptor subtypes (A₁, A_{2a}, A_{2e}, and A₃) has established it as a valuable pharmacological tool.

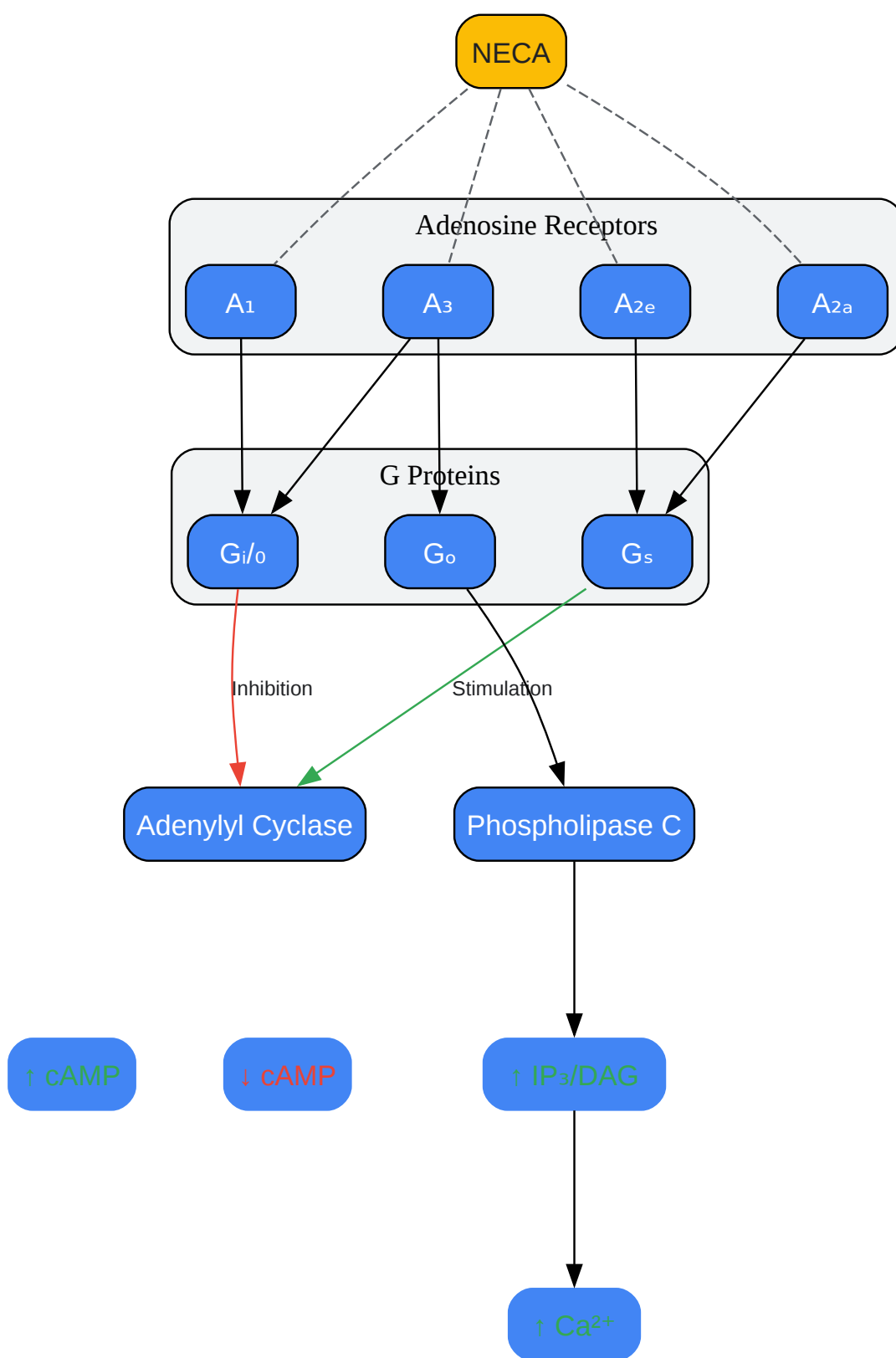
Chemical Structure of NECA

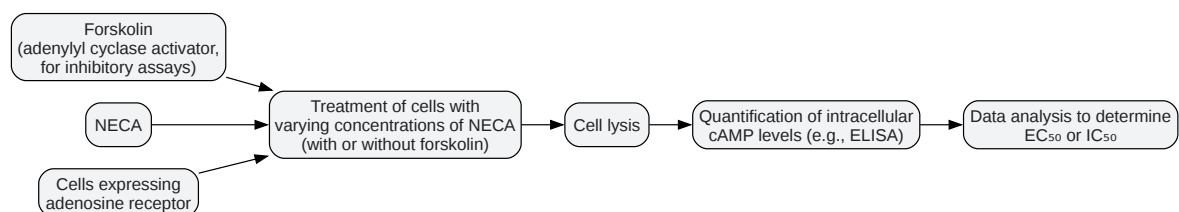
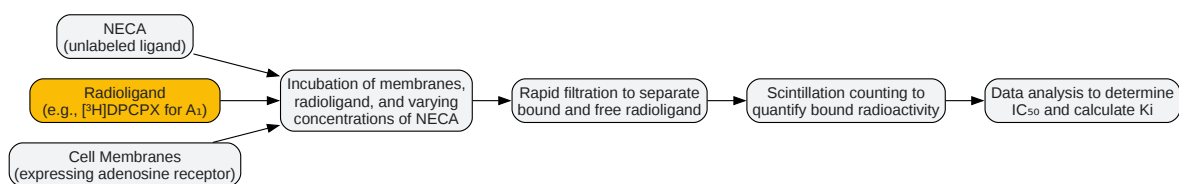
NECA's structure is characterized by a ribose sugar linked to an adenine nucleobase, with a key modification at the 5' position of the ribose.

Full Chemical Name: 1-(6-Amino-9H-purin-9-yl)-1-deoxy-N-ethyl-β-D-ribofuranuronamide^[1]

Molecular Formula: $C_{12}H_{16}N_6O_4$ [\[1\]](#)

Structure:





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References

- 1. Agonist-bound adenosine A2A receptor structures reveal common features of GPCR activation - PMC [pmc.ncbi.nlm.nih.gov]
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